

In-Depth Technical Guide to Sulcofuron (CAS No. 24019-05-4)

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Compound of Interest

Compound Name: *Sulcofuron*

Cat. No.: *B1193893*

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Core Chemical and Physical Properties

Sulcofuron, identified by the CAS number 24019-05-4, is an organochlorine compound belonging to the phenylurea class of chemicals. It has been utilized as both an insecticide, particularly for mothproofing textiles, and a herbicide.^{[1][2][3]} The sodium salt of **Sulcofuron**, known as **Sulcofuron-sodium** (CAS No. 3567-25-7), is a common form in which this compound is formulated.^[4]

Property	Value	Source
Chemical Formula	C ₁₉ H ₁₂ Cl ₄ N ₂ O ₅ S	[5]
Molecular Weight	522.2 g/mol	[5]
IUPAC Name	5-chloro-2-[4-chloro-2-[(3,4-dichlorophenyl)carbamoylamino]phenoxy]benzenesulfonic acid	[5]
Physical Description	White solid	[4]
Formulation	Often formulated as an 80% active ingredient wettable powder (for Sulcofuron-sodium)	[4]

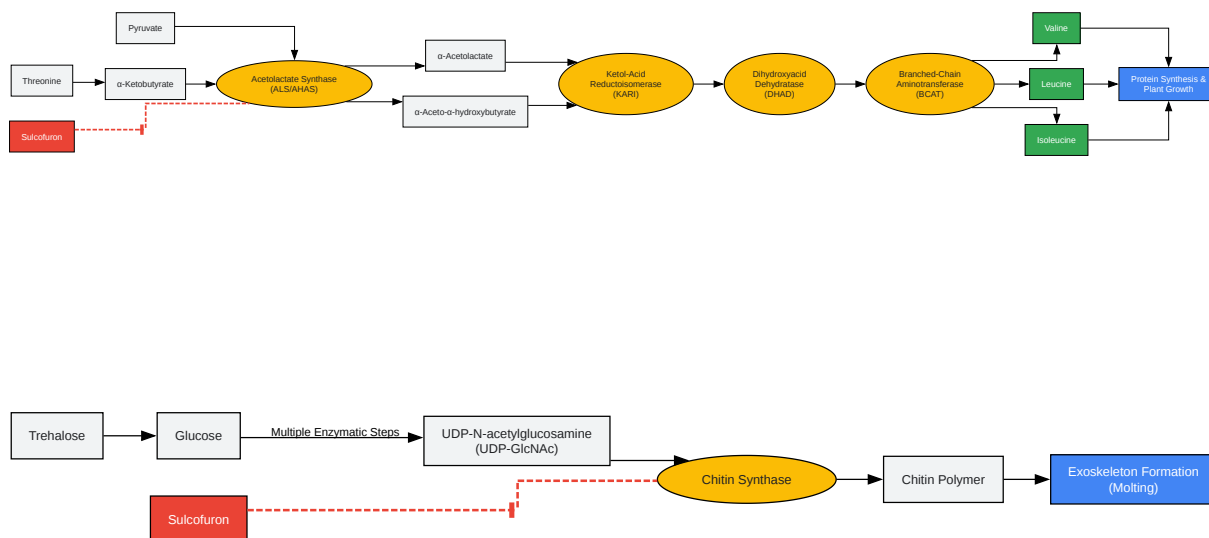
Mechanism of Action and Signaling Pathways

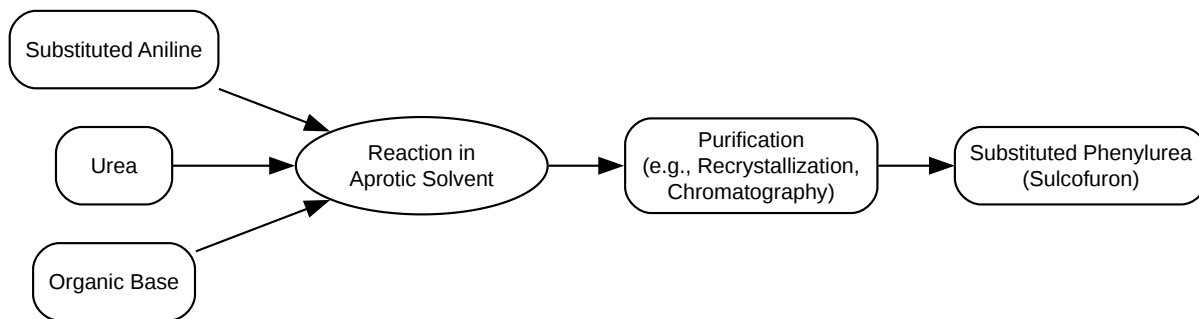
Sulcofuron exhibits a dual mechanism of action, targeting distinct biological pathways in plants and insects.

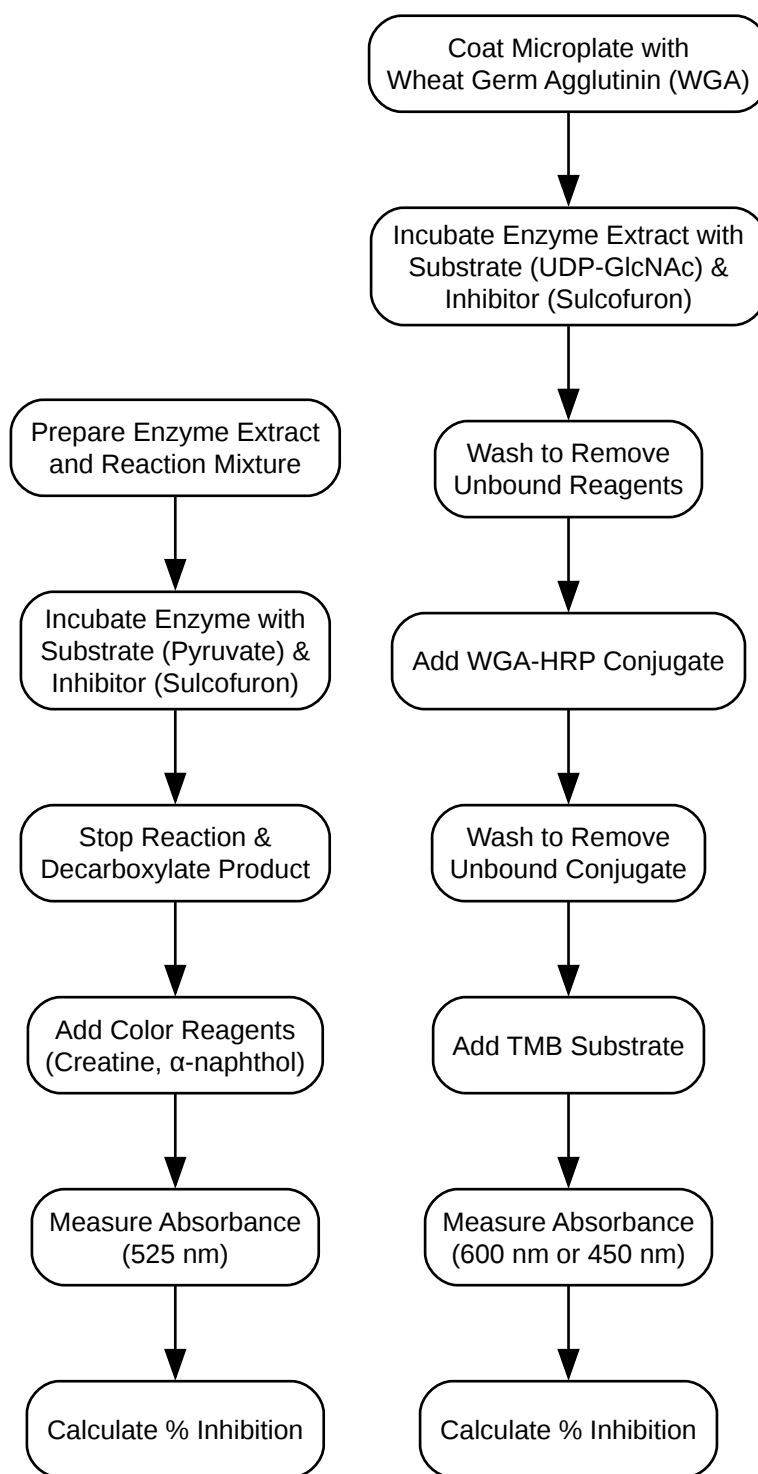
Herbicidal Activity: Inhibition of Acetolactate Synthase (ALS)

The primary mode of herbicidal action for **Sulcofuron**, like other sulfonylurea herbicides, is the inhibition of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).[6][7] ALS is a critical enzyme in the biosynthetic pathway of branched-chain amino acids (valine, leucine, and isoleucine) in plants and microorganisms.[8][9] As these amino acids are essential for protein synthesis and overall plant growth, inhibition of ALS leads to a deficiency in these vital building blocks, ultimately resulting in plant death.[8]

The signaling pathway affected by **Sulcofuron** in plants is the branched-chain amino acid biosynthesis pathway.







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